

Technical Support Center: Optimizing Alkylation Reactions with 3-Chloropentan-2-one

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Compound of Interest

Compound Name: 3-Chloropentan-2-one

CAS No.: 13280-00-7

Cat. No.: B085015

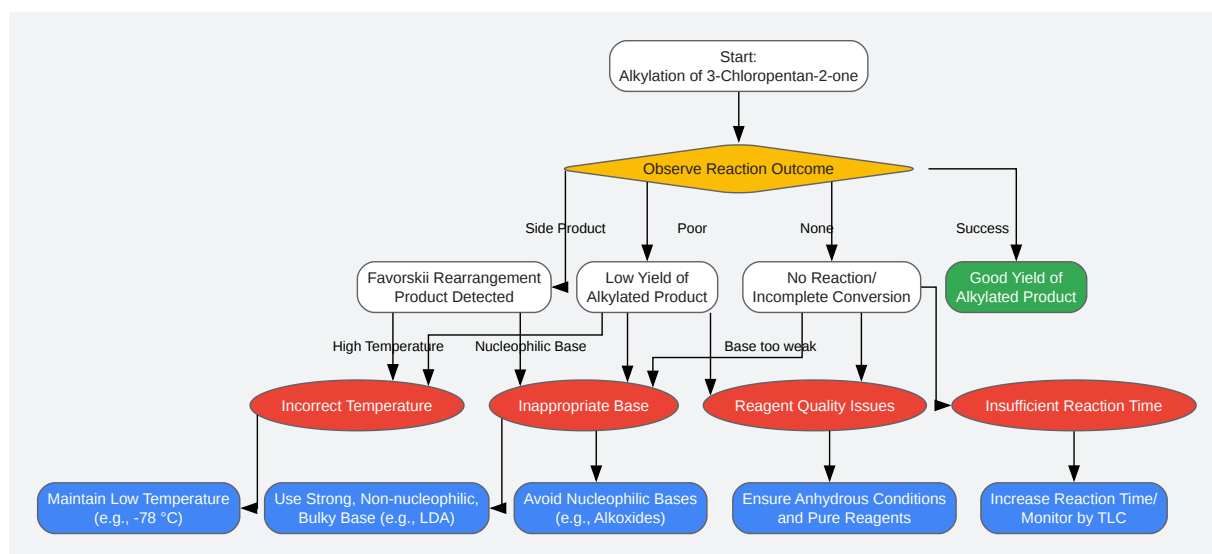
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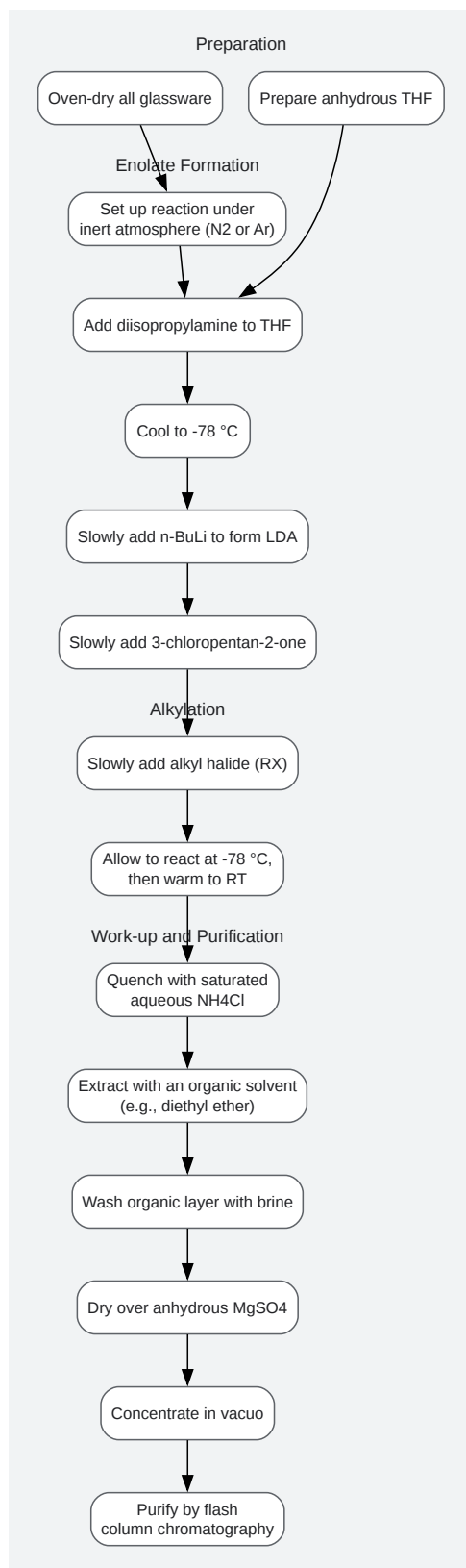
This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the alkylation of **3-chloropentan-2-one**.

Troubleshooting Guide

Low yields and the formation of side products are common challenges when performing alkylation with α -halo ketones like **3-chloropentan-2-one**. The primary competing side reaction is the Favorskii rearrangement, which leads to the formation of carboxylic acid derivatives instead of the desired C-C bond.^{[1][2][3][4]} This guide will help you diagnose and resolve common issues encountered during your experiments.

Logical Workflow for Troubleshooting Alkylation Reactions





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References

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